

methyl nitrite formation from methyl ether combustion

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Compound Focus: Methyl nitrite

CAS No.: 624-91-9

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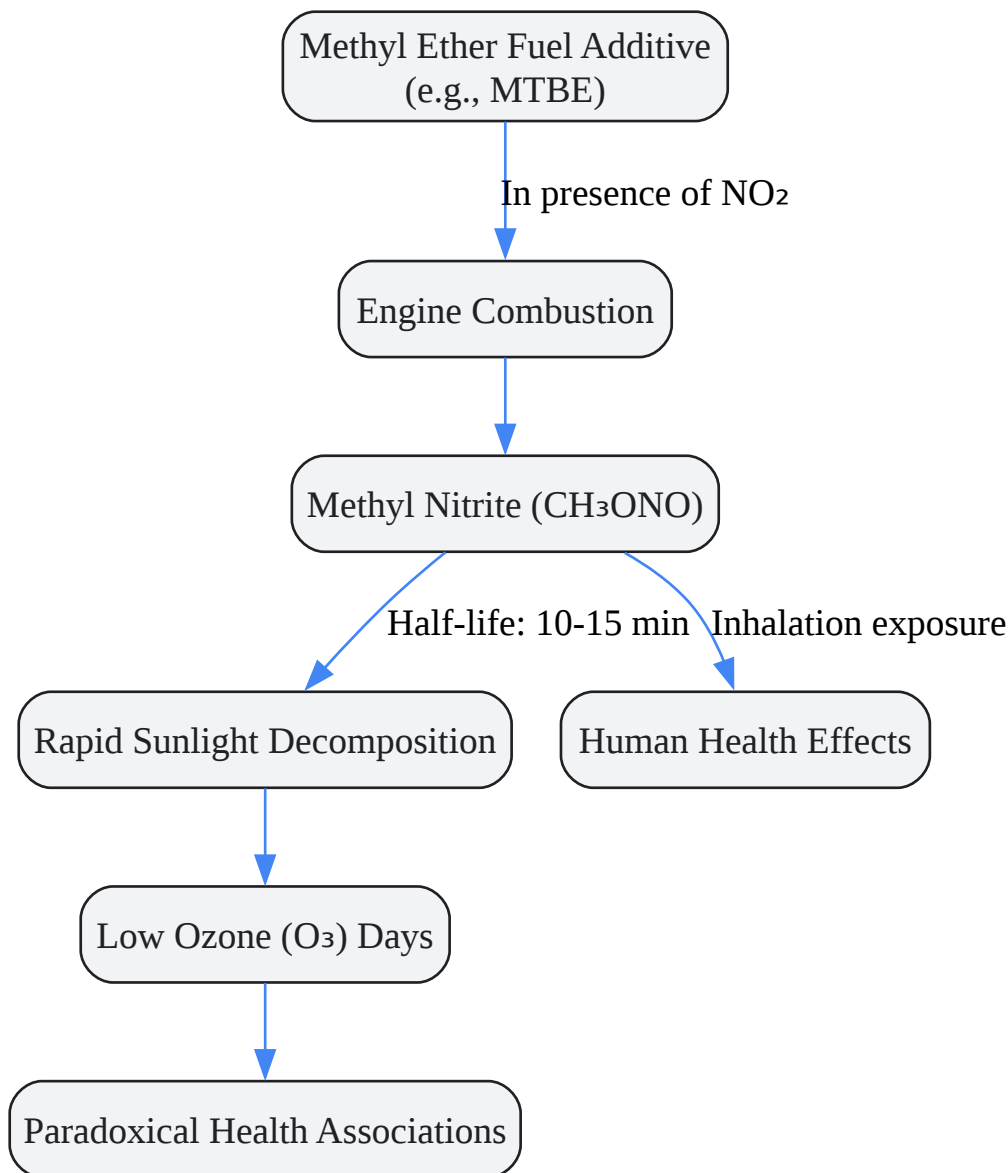
Formation Pathway and Mechanism

The combustion of methyl ethers in engines can lead to the formation of **Methyl Nitrite (MN)**, which is considered a potential explanation for certain unexpected environmental and health observations [1].

The table below summarizes the core concepts related to this formation pathway:

Aspect	Description
Proposed Source	Combustion of methyl ethers (e.g., MTBE) or esters used as fuel additives [1].
Key Reactant	Nitrogen dioxide (NO ₂), formed from the oxidation of nitric oxide in combustion processes [1].
Proposed Mechanism	A reaction between the methyl group from the ether and nitrogen dioxide [2] [1].
Environmental Significance	May explain "Paradoxical Ozone Associations" where poor health outcomes correlate with low ozone levels, as MN is rapidly destroyed by sunlight [1].

This proposed formation pathway can be visualized as a simplified process from fuel additive to atmospheric pollutant:



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Key Properties and Hazards of Methyl Nitrite

For researchers, understanding the inherent properties and dangers of **methyl nitrite** is crucial for handling and analysis. The quantitative data available from the search results is consolidated in the table below [2] [3].

Property	Value / Description
Chemical Formula	CH ₃ ONO [2]

Property	Value / Description
Molar Mass	61.040 g·mol ⁻¹ [2]
Physical State at RT	Yellow gas [2]
Boiling Point	-12 °C (10 °F; 261 K) [2]
Melting Point	-16 °C (3 °F; 257 K) [2]
Major Hazards	Highly flammable, heat-sensitive explosive, strong oxidizing agent, toxic by inhalation [2] [3].
Primary Health Risk	Methemoglobinemia, which can be fatal at high concentrations [2] [4].

Analytical Methodologies

While the search results do not provide a step-by-step protocol for sampling MN from combustion exhaust, they detail established methods for detecting nitrite compounds in environmental and biological samples, which can be adapted [5].

1. Gas Chromatography-Mass Spectrometry (GC/MS)

- **Application:** Highly accurate quantification of nitrate and nitrite in biological fluids like plasma and urine [5].
- **Method Detail:** Samples are derivatized with pentafluorobenzyl bromide and analyzed. This method is noted for its superiority over colorimetric techniques like the Griess assay [5].

2. Ion Chromatography (IC)

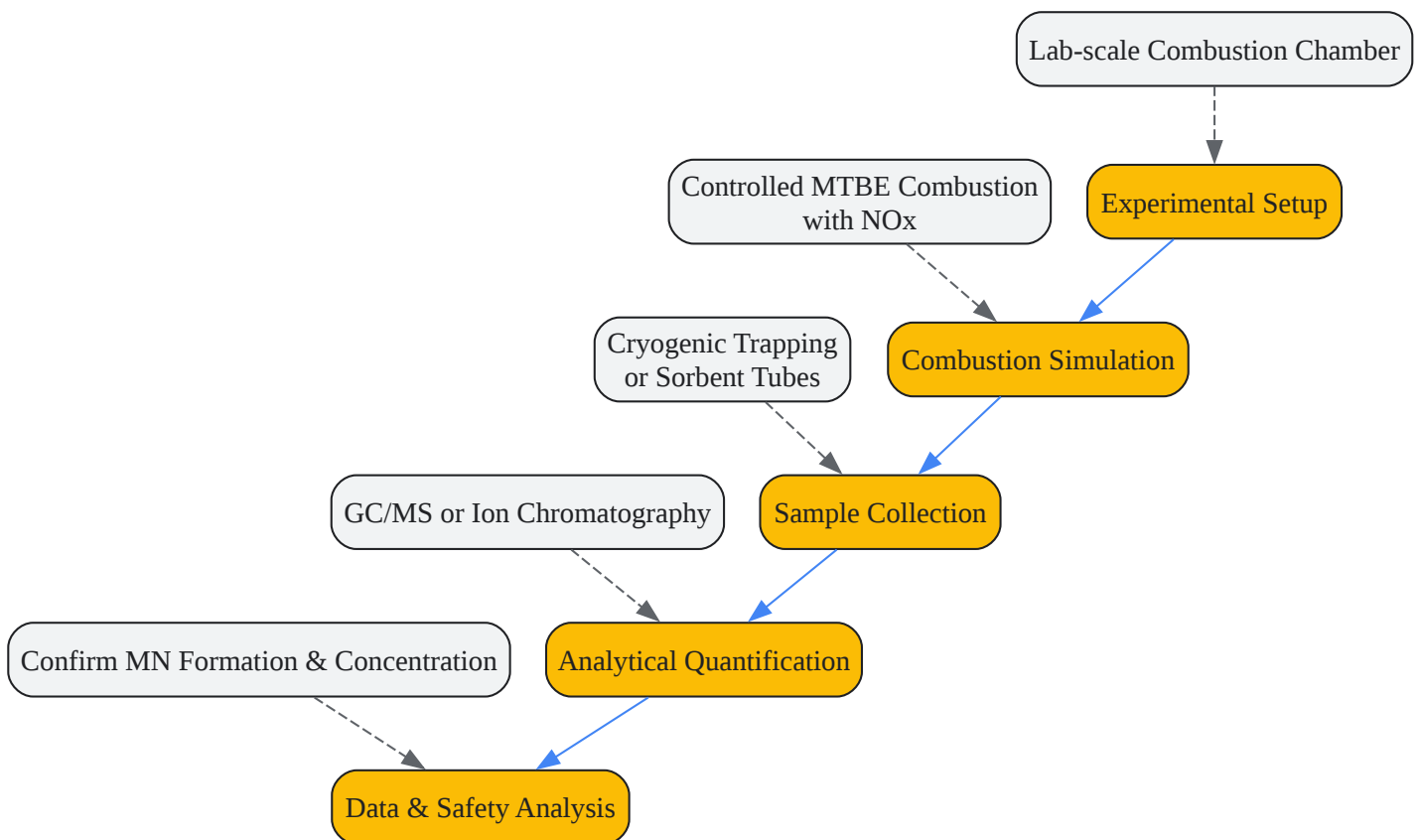
- **Application:** Determination of nitrite and nitrate in various environmental matrices, including water, air, and soil extracts [5].
- **Variants:** Can be coupled with tandem mass spectrometry (IC-MS/MS) for high sensitivity or with electrochemical detection for specific applications like nitrite in whole blood [5].

3. The Griess Assay

- **Application:** A classic spectrophotometric method for determining nitrite (and nitrate after reduction) levels. It is suitable for water samples and atmospheric aerosol filter extracts [5].
- **Principle:** Nitrite ions undergo a diazotization reaction under acidic conditions to form a colored azo compound, the concentration of which is measured by its absorbance in the visible spectrum (around 540 nm) [5].

A Proposed Experimental Workflow

Based on the gathered information, the following diagram outlines a logical workflow for designing an experiment to investigate **methyl nitrite** formation from methyl ether combustion.



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